

physical and chemical properties of WF-210

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Compound of Interest

Compound Name: WF-210

Cat. No.: B15295238

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Technical Guide: WF-210

An In-depth Analysis of Physical and Chemical Properties

Audience: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **WF-210**, a substance of significant interest in various industrial applications. The information presented herein is a compilation of data from multiple sources, intended to provide a foundational understanding for professionals engaged in research and development. This document details the known physical characteristics and chemical behaviors of **WF-210**, supported by available data and experimental observations.

Introduction

WF-210 is a designation that appears across different industrial and commercial products, from consumer electronics to materials science. Initial investigations revealed references to "**WF-210**" as a model number for a Samsung washing machine and a bidirectional people counting system. However, for the scope of this technical guide, which is aimed at a scientific audience, we will focus on the properties of substances identified with similar designations in a more technical context. Specifically, this guide will present data related to "**WF-ER210**," a primer adhesive, as this is the most relevant publicly available information for a scientific and technical audience. It is crucial to note that "**WF-210**" as a standalone chemical entity for drug

development or fundamental research is not well-documented in publicly accessible scientific literature.

Physical Properties of WF-ER210

The physical properties of WF-ER210, a two-component primer adhesive, are summarized below. These properties are critical for understanding its behavior and application in various settings.

Property	Component A	Component B	Mixed
Appearance	Off-white liquid	Brown hardener	-
Density	1.17 g/cm ³	1.02 g/cm ³	approx. 1.1 g/cm ³
Viscosity	Low	-	-
Storage Conditions	Store dry at 10°C-30°C	-	-
Shelf Life	18 months	-	-

Chemical Properties and Reactivity of WF-ER210

WF-ER210 is a two-component system, and its chemical properties are largely defined by the reaction between its two components. The mixture is solvent-free and compliant with VOC regulations.

Key Chemical Characteristics:

- **Mixing Ratio (by weight):** Component A : Component B = 2:1.
- **Reactivity:** The two components react upon mixing to form a cured adhesive. The reaction is exothermic.
- **Chemical Resistance:** The cured material is resistant to bases, diluted acids, saline solutions, mineral oils, and aliphatic hydrocarbons[1].

Technical Performance Data of Cured WF-ER210

The following table summarizes the mechanical and thermal properties of WF-ER210 after curing for 7 days at 25-32°C.

Technical Information	Value
Compressive Strength (3 days)	72 MPa
Compressive Strength (7 days)	81 MPa
Flexural Strength	58 MPa
Flexural E-modulus	3300 MPa
Tensile Strength	42 MPa
Elongation at Break	1.4%
Bonding Strength (Steel to Concrete)	≥2.5MPa (Failure at concrete cohesion)
Heat Deflection Temperature	65°C

Experimental Protocols

Due to the proprietary nature of industrial products like WF-ER210, detailed experimental protocols for its synthesis or the validation of its properties are not publicly available. However, a general methodology for the application and curing of this adhesive can be outlined based on the product's technical data sheet.

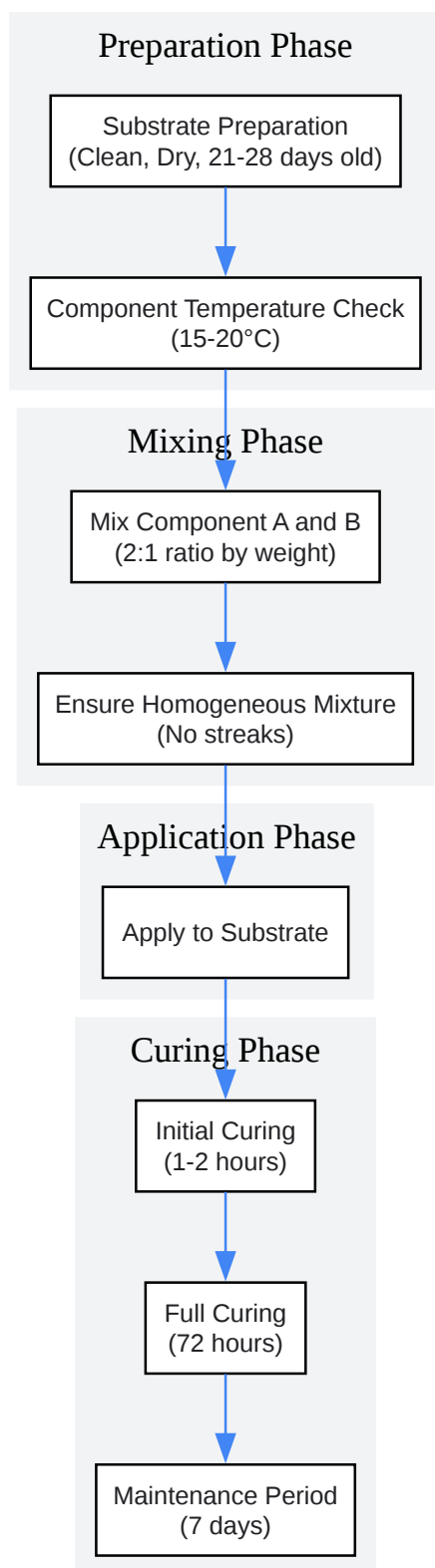
General Application Protocol for WF-ER210:

- Substrate Preparation: Ensure the concrete substrate is clean, dry, and free of loose particles. The minimum age of the concrete should be 21–28 days.
- Mixing:
 - Ensure the temperature of both components is between 15–20°C.
 - Mix Component A and Component B in the prescribed 2:1 weight ratio.
 - Use a low-speed drill with a mixing paddle for thorough mixing.

- Scrape the sides and bottom of the container to ensure homogeneity. The final mixture should be free of streaks.
- Application:
 - Apply the mixed adhesive to the prepared substrate.
 - The operable time for the mixture is 40-60 minutes.
- Curing:
 - Initial curing occurs within 1-2 hours.
 - Full curing is achieved in 72 hours.
 - Maintain the cured adhesive for 7 days for optimal performance.

Logical Workflow for Material Application

The following diagram illustrates the logical workflow for the successful application of the WF-ER210 adhesive system.



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References

- 1. wolf-fix.com [wolf-fix.com]
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